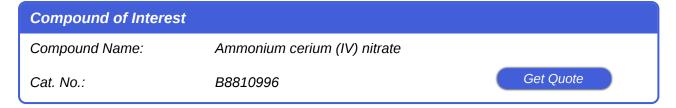


# Physical and chemical properties of Ceric Ammonium Nitrate for lab use.

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An In-depth Technical Guide to Ceric Ammonium Nitrate (CAN) for Laboratory Applications

### Introduction

Ceric Ammonium Nitrate, commonly abbreviated as CAN, is an inorganic compound with the chemical formula  $(NH_4)_2[Ce(NO_3)_6].[1][2]$  It is a versatile and powerful one-electron oxidizing agent widely employed in both organic and inorganic chemistry.[3][4] This orange-red crystalline solid is valued for its high solubility in water and polar organic solvents, its stability as a reagent, and its utility under mild reaction conditions.[1][4][5] This guide provides a comprehensive overview of the physical, chemical, and safety properties of CAN, along with detailed experimental protocols for its use in a laboratory setting.

## **Physical and Chemical Properties**

CAN is a readily available and shelf-stable cerium(IV) salt.[2] The Ce<sup>4+</sup> ion is a strong oneelectron oxidant, with a standard reduction potential of approximately +1.61 V versus the Normal Hydrogen Electrode (NHE), making it a more potent oxidizing agent than chlorine (Cl<sub>2</sub>). [1][2] During a redox reaction, the Ce(IV) ion is reduced to the Ce(III) ion, a process accompanied by a distinct color change from orange-red to a pale yellow, assuming the substrate and product are not strongly colored.[2][5] This visual cue is often useful for monitoring reaction progress.

### **Quantitative Data Summary**



The key physical and chemical properties of Ceric Ammonium Nitrate are summarized in the table below for easy reference.

Property	Value	References
Chemical Formula	(NH4)2[Ce(NO3)6]	[1][2][6]
Molecular Weight	548.22 g/mol	[6][7][8]
Appearance	Orange-red crystalline solid/powder	[1][2][4]
Melting Point	107–108 °C (decomposes)	[1][2][4][5]
Solubility in Water	141 g/100 mL (25 °C); 227 g/100 mL (80 °C)	[2][5]
Other Solvents	Soluble in alcohols, nitric acid, and acetonitrile.[4][5] Insoluble in chloroform and carbon tetrachloride.[5]	
Standard Reduction Potential	$E^{\circ}$ ≈ 1.61 V ( $Ce^{4+}/Ce^{3+}$ vs. NHE)	[1][2]
Crystal Structure	Monoclinic	[2]
CAS Number	16774-21-3	[2][4]

## **Applications in Organic Synthesis**

CAN is a preferred oxidant for a multitude of functional group transformations due to its effectiveness and often mild reaction conditions. It is frequently used in mixed aqueous solvents, such as acetonitrile/water, to accommodate the solubility of organic substrates.[4][5]

### Oxidation of Alcohols, Phenols, and Ethers

CAN is widely used for the oxidation of various oxygen-containing functional groups.[2][5]

 Alcohols: It efficiently oxidizes secondary alcohols to ketones and benzylic or allylic alcohols to their corresponding aldehydes or ketones.[1][3]



- Phenols: Phenols and hydroquinones are readily oxidized to quinones.[2][9]
- Ethers: CAN is notably used for the cleavage of p-methoxybenzyl (PMB) ethers, which serve as protecting groups for alcohols.[2]

# Carbon-Carbon and Carbon-Heteroatom Bond Formation

As a one-electron oxidant, CAN is capable of generating radical intermediates, which can then participate in various bond-forming reactions.[1][3] This makes it a valuable tool for oxidative addition reactions to alkenes, enabling the formation of complex molecular architectures.[3]

### **Deprotection of Metal Carbonyls**

CAN is traditionally used to release organic ligands from metal carbonyls by oxidizing the metal center.[2] A classic example is in the Wulff-Dötz reaction, where a phenol ligand can be isolated from a chromium complex via mild CAN oxidation.[2]



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Caption: Workflow for the deprotection of organic ligands from metal carbonyls using CAN.

### **Experimental Protocols**

The following sections provide detailed methodologies for common laboratory procedures involving CAN.

# Preparation and Standardization of 0.1 M CAN Solution for Titration

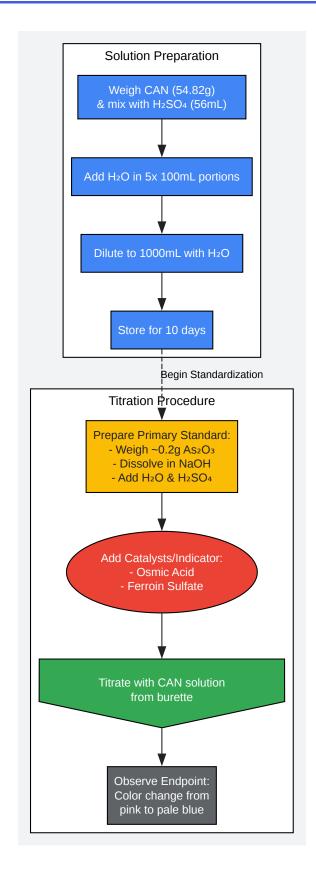
This protocol is essential for quantitative analysis where CAN is used as an oxidimetric standard.[10]



### A. Preparation of 0.1 M Ceric Ammonium Nitrate Solution[11][12]

- Weigh 54.82 g of Ceric Ammonium Nitrate.[11]
- In a suitable flask, mix the CAN with 56 mL of sulfuric acid and shake for approximately 2 minutes.[11][12]
- Carefully add 100 mL of water and shake. Repeat this process four more times for a total of five additions of 100 mL water.[11][12]
- Once a clear solution is obtained, dilute it to a final volume of 1000 mL with water.[11][12]
- Store the solution protected from light. It is recommended to standardize the solution after allowing it to stand for about 10 days.[11][12]
- B. Standardization against Arsenic Trioxide[11][12]
- Accurately weigh approximately 0.2 g of arsenic trioxide (As<sub>2</sub>O<sub>3</sub>), previously dried at 105 °C for one hour, and transfer it to a 500 mL conical flask.[11][12]
- Add 25 mL of an 8.0% w/v sodium hydroxide solution and swirl to dissolve the solid.[11][12]
- Add 100 mL of water, mix, and then add 30 mL of dilute sulfuric acid.[11][12]
- Add 0.15 mL of osmic acid solution (as a catalyst) and 0.1 mL of ferroin sulfate solution (as an indicator).[11]
- Titrate with the prepared CAN solution. The endpoint is reached when the pink color of the indicator changes to a very pale blue. Add the titrant slowly as the endpoint is approached. [11][12]
- The molarity is calculated based on the equivalence: 1 mL of 0.1 M ceric ammonium nitrate is equivalent to 0.004946 g of As<sub>2</sub>O<sub>3</sub>.[11]





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Caption: Experimental workflow for the preparation and standardization of a CAN solution.



### **Qualitative Test for Alcohols**

This simple colorimetric test can be used to detect the presence of an alcohol functional group. The alcohol replaces a nitrate ion in the CAN complex, resulting in a color change from yellow to red.[13]

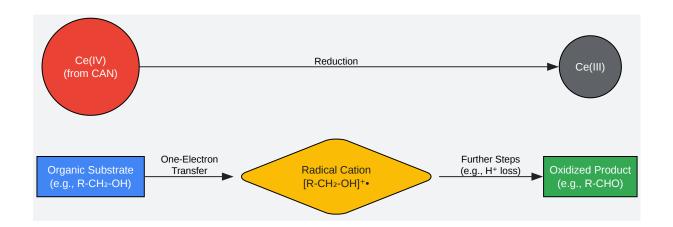
- Reagent Preparation: Dissolve 20 g of CAN in 200 mL of warm, dilute nitric acid.[13]
- Sample Preparation: Dissolve approximately 50 mg of the unknown organic compound in 1-2 mL of a suitable solvent (e.g., water or dioxane).[13]
- Procedure: Place 1 mL of the prepared CAN reagent in a test tube. Add a few drops of the dissolved sample and shake well.[13]
- Observation: An immediate change in color from yellow to red indicates a positive test for an alcohol. Note that for water-insoluble samples, a red color in either layer is considered a positive result. The red color may fade over time as the alcohol is oxidized.[13][14]

# Oxidation of an Aromatic Methyl Group: p-Xylene to p-Tolualdehyde

This protocol demonstrates the utility of CAN in oxidizing benzylic C-H bonds.

- Prepare a solution of 0.4 mol of CAN in 200 mL of 50% aqueous acetic acid.[9]
- Add 0.1 mol of p-xylene to the solution.
- Heat the mixture on a boiling water bath under vigorous stirring with a reflux condenser for 20 minutes. The solution's color should fade to a light yellow.[9]
- After cooling, extract the product from the mixture three times using diethyl ether.[9]
- Combine the ether extracts and wash with a sodium carbonate solution to remove acidic byproducts.[9]
- Dry the ether layer with a drying agent like magnesium sulfate (MgSO<sub>4</sub>) and then remove the solvent via distillation to isolate the p-tolualdehyde product.[9]





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Caption: Simplified pathway of a CAN-mediated one-electron oxidation process.

### Safety, Handling, and Storage

Ceric Ammonium Nitrate is a strong oxidizing agent and requires careful handling to ensure laboratory safety.

- Hazards: CAN is a strong oxidizer and may intensify fires; contact with combustible materials could lead to ignition.[1][15][16] It can cause severe skin burns and eye damage and is harmful if swallowed.[1][7][17] It may also cause respiratory irritation and allergic skin reactions.[7][16]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling CAN.[16][17][18] Work should be conducted in a well-ventilated area or under a chemical fume hood.[18] Eyewash stations and safety showers should be readily accessible.[15]
- Handling: Avoid creating dust. Do not breathe dust.[17] Keep away from heat, open flames, and combustible materials.[15][16] Wash hands thoroughly after handling.[15][18]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[5][17] Store away from incompatible materials such as strong reducing agents, combustible materials,



acids, bases, and finely powdered metals.[5][15][18] The recommended storage temperature is often between  $+5^{\circ}$ C and  $+30^{\circ}$ C.[5][19]

 Disposal: Dispose of waste in accordance with local, regional, and national regulations. As an oxidizer, it should not be mixed with other chemical waste without consideration of its reactivity.[20]

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